

DAPT Solubility and Application Technical Support Center

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Compound of Interest

Compound Name: *Dapt*

Cat. No.: *B15564023*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the γ -secretase inhibitor, DAPT.

Frequently Asked Questions (FAQs)

Q1: What is DAPT and what is its primary mechanism of action?

A1: DAPT (N-[N-(3,5-Difluorophenacetyl)-L-alanyl]-S-phenylglycine t-butyl ester) is a cell-permeable dipeptide that acts as a potent inhibitor of the enzyme γ -secretase.^{[1][2]} By inhibiting γ -secretase, DAPT prevents the cleavage of several transmembrane proteins, most notably the Notch receptor and the Amyloid Precursor Protein (APP).^{[1][3][4]} In the Notch signaling pathway, this inhibition prevents the release of the Notch Intracellular Domain (NICD), which is necessary for downstream gene transcription.^[2]

Q2: What is the recommended solvent for dissolving DAPT powder?

A2: The recommended solvent for preparing DAPT stock solutions is dimethyl sulfoxide (DMSO).^{[1][2][5][6]} DAPT is readily soluble in DMSO at high concentrations.^{[1][6]} It is poorly soluble in aqueous solutions.^[3]

Q3: What are typical stock and working concentrations for DAPT?

A3: Stock solution concentrations typically range from 10 mM to 25 mM in DMSO.[1][2] For cell culture applications, working concentrations can vary depending on the cell type and desired effect but generally fall within the range of 1 μ M to 50 μ M.[1][2]

Q4: How should DAPT stock solutions be stored?

A4: DAPT stock solutions in DMSO should be aliquoted and stored at -20°C or -80°C to maintain stability and prevent repeated freeze-thaw cycles.[1][2][6] When stored properly, stock solutions are stable for several months.[2][5][6]

Troubleshooting Guide: DAPT Precipitation in Cell Culture Media

A common issue encountered when working with DAPT is its precipitation upon dilution of the DMSO stock solution into aqueous cell culture media.[3][7] This can lead to inconsistent experimental results. The following guide provides steps to mitigate this issue.

Problem: Precipitate forms in the cell culture media after adding DAPT stock solution.

Possible Causes and Solutions:

- **Cause 1: Low Aqueous Solubility of DAPT.** DAPT is inherently hydrophobic and has low solubility in aqueous environments like cell culture media.[3]
 - **Solution 1.1: Pre-warm Media.** To minimize precipitation, pre-warm the cell culture media to 37°C before adding the DAPT stock solution.[1]
 - **Solution 1.2: Gradual Dilution and Mixing.** Instead of adding a small volume of concentrated DAPT stock directly to a large volume of media, try adding the DAPT stock to a smaller volume of media first, mix thoroughly, and then add this to the final culture volume. Always ensure rapid and thorough mixing after adding the DAPT solution.[7]
 - **Solution 1.3: Filter the Final Media.** After supplementing your media with DAPT and other components, filter it through a 0.2 μ m low-protein binding sterile filter.[1] This will remove any micro-precipitates that may have formed.

- Cause 2: High Final Concentration of DMSO. A high percentage of DMSO in the final culture volume can cause both DAPT to precipitate and be toxic to cells.
 - Solution 2.1: Minimize Final DMSO Concentration. It is crucial to keep the final concentration of DMSO in your cell culture media as low as possible, ideally not exceeding 0.1% to 0.5%.[\[1\]](#)[\[3\]](#)[\[8\]](#) Prepare a more concentrated DAPT stock solution if necessary to reduce the volume added to your media.
- Cause 3: Media Composition and Temperature. Components in the cell culture media, such as salts and proteins, can influence the solubility of DAPT, and temperature shifts can cause components to fall out of solution.[\[9\]](#)[\[10\]](#)
 - Solution 3.1: Consistent Media Handling. Ensure your media is properly stored and handled to avoid temperature fluctuations that could lead to the precipitation of media components.[\[9\]](#)

Data Presentation

Table 1: DAPT Solubility in Common Solvents

Solvent	Solubility	Reference(s)
DMSO	≥21.62 mg/mL to 100 mM	[1] [5]
Ethanol	≥16.36 mg/mL (with ultrasonication)	[5]
Water	Insoluble	[5]

Table 2: Recommended Storage and Handling of DAPT

Form	Storage Temperature	Stability	Recommendations	Reference(s)
Lyophilized Powder	-20°C	Up to 24 months	Store desiccated.	[2]
Stock Solution in DMSO	-20°C or -80°C	Up to 3 months at -20°C, longer at -80°C	Aliquot to avoid repeated freeze-thaw cycles.	[1][2][6]

Experimental Protocols

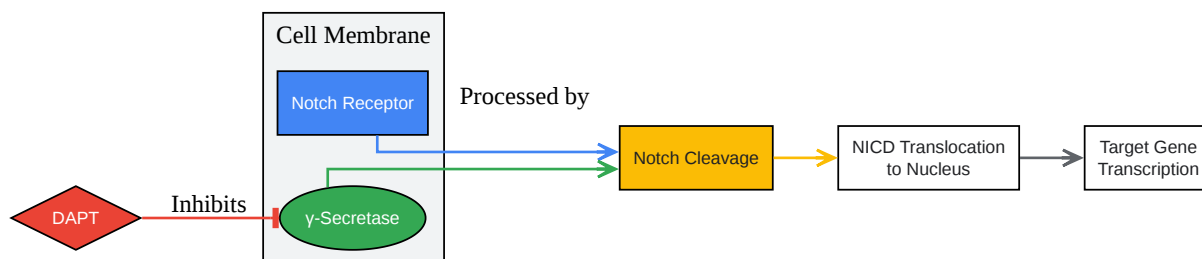
Protocol 1: Preparation of a 10 mM DAPT Stock Solution in DMSO

- Gently tap the vial of lyophilized DAPT powder to ensure all the powder is at the bottom.[1]
- To reconstitute a 5 mg vial of DAPT (MW: 432.46 g/mol) to a 10 mM stock solution, add 1156 µL of pure, fresh DMSO.[1]
- To facilitate dissolution, warm the solution at 37°C for 3-5 minutes and vortex.[1]
- Once fully dissolved, dispense the stock solution into single-use aliquots.
- Store the aliquots at -20°C or -80°C and protect them from light.[1][6]

Protocol 2: Supplementing Cell Culture Media with DAPT

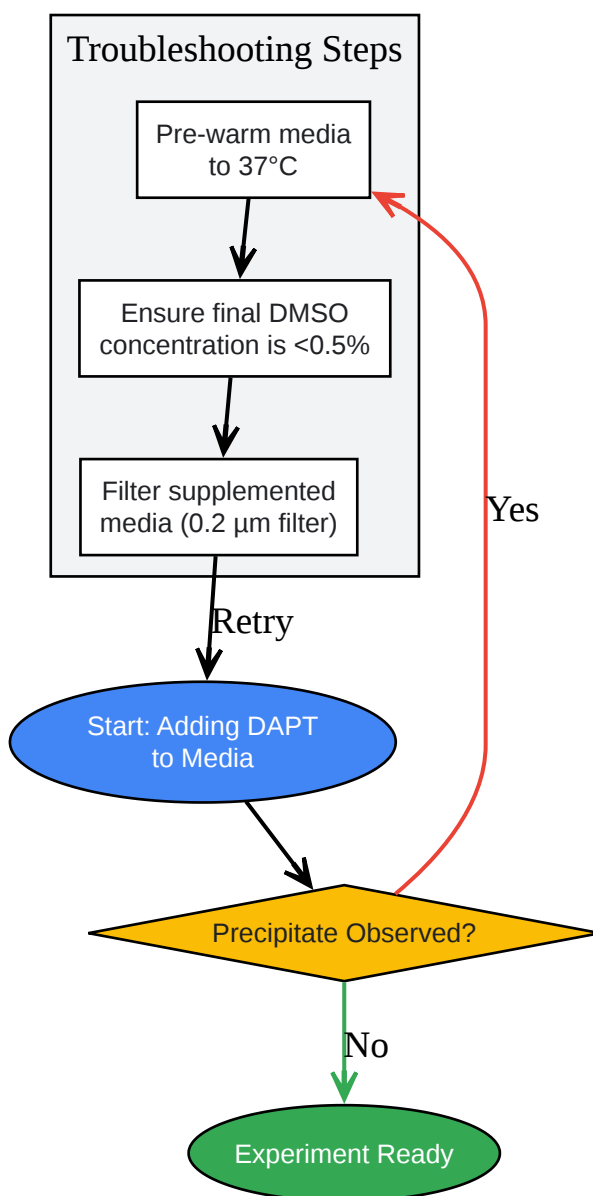
- Thaw an aliquot of the DAPT stock solution at 37°C.[1]
- Pre-warm your cell culture media to 37°C.[1]
- Add the appropriate volume of the DAPT stock solution to the pre-warmed media to achieve the desired final concentration. Ensure the final DMSO concentration remains below 0.5%.[1]
- Immediately mix the media thoroughly by gently pipetting or swirling.
- (Optional but recommended) Filter the DAPT-supplemented media through a 0.2 µm low-protein binding sterile filter before adding it to your cells.[1]

Visualizations



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Caption: DAPT inhibits γ -secretase, blocking Notch receptor cleavage.



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Caption: Troubleshooting workflow for DAPT precipitation in media.

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